

Compound Identification and Structural Rationale for Hazard Assessment

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Compound of Interest

Compound Name: 6-(tert-Butyl)picolinimidamide
hydrochloride

CAS No.: 1179360-08-7

Cat. No.: B15068543

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6-tert-butyl-2-amidinopyridine hydrochloride is a substituted pyridine derivative. Its structure comprises three key features that dictate its chemical reactivity and toxicological profile:

- **2-Amidinopyridine Core:** The amidine group ($-C(=NH)NH_2$) is a strong base that is protonated in the hydrochloride salt form. The 2-aminopyridine scaffold, a known structural alert, is frequently associated with acute toxicity.[1][2]
- **tert-Butyl Group:** This bulky, sterically hindering group at the 6-position influences the molecule's physical properties, increasing its lipophilicity compared to the parent amidinopyridine. This may affect its absorption and distribution in biological systems.[3][4]
- **Hydrochloride Salt:** This salt form typically renders the compound a crystalline solid and enhances its solubility in aqueous media.[5]

The combination of a toxicologically active core with a lipophilic, sterically significant substituent necessitates a cautious and comprehensive approach to its handling.

Caption: Structure of 6-tert-butyl-2-amidinopyridine hydrochloride.

Synthesized Hazard Identification and GHS Classification

Based on an analysis of related compounds, 6-tert-butyl-2-amidinopyridine hydrochloride should be handled as a hazardous substance. The projected GHS classification is as follows:

Hazard Class	Category	Hazard Statement	Rationale / Analog Data
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.	2-Aminopyridine is classified as toxic if swallowed (LD50 Rat: 200 mg/kg).[1]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.	Analogs show dermal toxicity.[1]
Skin Corrosion/Irritation	Category 1A	H314: Causes severe skin burns and eye damage.	The amidine group can be strongly basic, and related compounds are corrosive.[6]
Serious Eye Damage	Category 1	H318: Causes serious eye damage.	Direct consequence of skin corrosivity.
Aquatic Hazard, Chronic	Category 3	H412: Harmful to aquatic life with long lasting effects.	Many pyridine derivatives exhibit aquatic toxicity.[6]

GHS Label Elements:

- Pictograms:
 - (GHS06)
 - (GHS05)
- Signal Word: Danger
- Precautionary Statements (Selected):
 - P260: Do not breathe dust.

- P264: Wash skin thoroughly after handling.[1]
- P273: Avoid release to the environment.[6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][6]
- P301 + P310 + P330: IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth.[1]
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]

Safe Handling, Storage, and Engineering Controls

The causality behind these protocols is to minimize all potential routes of exposure—inhalation, dermal contact, and ingestion—due to the compound's predicted high toxicity and corrosivity.

Engineering Controls

- Primary Control: All manipulations of the solid compound or its solutions must be conducted in a certified chemical fume hood. This is non-negotiable and serves to prevent inhalation of fine dust or aerosols.
- Ventilation: Ensure the laboratory has adequate general ventilation to support the primary controls.

Personal Protective Equipment (PPE)

- Hand Protection: Use nitrile gloves (minimum thickness of 0.11 mm). Double-gloving is recommended when handling the solid or concentrated solutions. Never wear latex gloves, as they offer poor chemical resistance. Change gloves immediately if contamination is suspected.
- Eye/Face Protection: Wear chemical safety goggles that provide a seal around the eyes. A full-face shield must be worn over the goggles when handling larger quantities (>1 g) of the

solid or when there is a significant risk of splashing.[2]

- Skin and Body Protection: A flame-retardant lab coat is mandatory. Ensure it is fully buttoned. For tasks with a high risk of spills, a chemically resistant apron should be worn over the lab coat. Full-length trousers and closed-toe shoes are required.

Storage Protocol

- Container: Store in the original, tightly sealed container.
- Conditions: Keep in a cool, dry, and well-ventilated place. Recommended storage at room temperature.[6] Protect from moisture, as the hydrochloride salt may be hygroscopic.
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[8] Collocated storage with incompatible materials such as pharmaceuticals, food, and explosive substances is prohibited.[6]

Emergency Procedures: First Aid and Spill Response

Rapid and correct response to an exposure or spill is critical to mitigating harm.

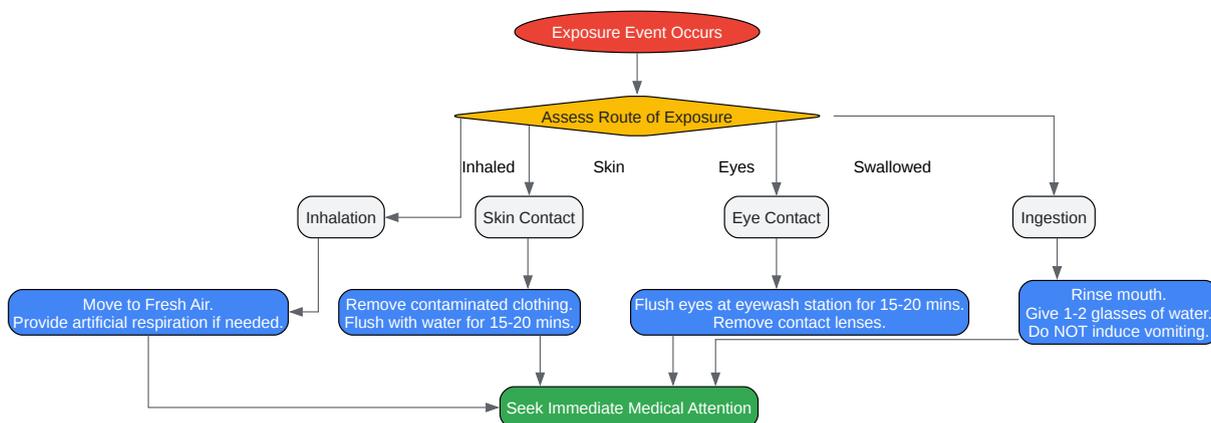
First-Aid Measures

The immediate priority is to remove the individual from the source of exposure and decontaminate them safely.

- Inhalation: Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[8]
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15-20 minutes while removing all contaminated clothing and shoes.[8] A safety shower is the ideal tool for this. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with a gentle but steady stream of water for at least 15-20 minutes, holding the eyelids open.[9] Remove contact lenses if present and easy to do.

An eyewash station is required for this. Seek immediate medical attention, specifically from an ophthalmologist.

- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give them 1-2 glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[10]



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Caption: First-aid response workflow for accidental exposure.

Accidental Release Measures: Spill Cleanup Protocol

This protocol is designed to contain and neutralize the hazard without creating additional risks, such as airborne dust.

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, working from upwind of the spill if possible.
- Don PPE: Wear the appropriate PPE as described in Section 3.2, including double gloves, safety goggles, a face shield, and a lab coat. For large spills, respiratory protection may be necessary.
- Contain Spill:
 - For Solid Spills: Do NOT dry sweep. Gently cover the spill with an inert absorbent material like vermiculite, sand, or a spill pillow. This prevents the powder from becoming airborne.
 - For Liquid Spills: Cover with an inert absorbent material.
- Neutralize (Optional but Recommended): Prepare a solution of sodium bicarbonate or another weak base to gently neutralize the acidic nature of the hydrochloride salt before collection.
- Collect Material: Carefully scoop the absorbed material into a clearly labeled, sealable waste container. Use non-sparking tools.^[7]
- Decontaminate Area: Clean the spill area thoroughly with a detergent solution and water.
- Dispose: Dispose of the waste container and any contaminated materials (e.g., gloves, absorbent pads) as hazardous waste in accordance with local, state, and federal regulations.^[9]

Toxicological and Physicochemical Profile

Property	Projected Value / Information	Rationale / Source
Appearance	White to off-white solid.	Common for hydrochloride salts of organic bases.[11]
Molecular Formula	C10H16N3 · HCl	Derived from structure.
Molecular Weight	213.72 g/mol	Calculated from formula.
Solubility	Very soluble in water.[6] Soluble in alcohols like methanol and ethanol.	The hydrochloride salt form enhances aqueous solubility.
Stability	Stable under recommended storage conditions.	General stability for similar compounds.[12]
Reactivity	Reacts with strong oxidizing agents and strong bases.	Standard reactivity for amine salts.[8]
Hazardous Decomposition	Upon combustion, may produce carbon oxides (CO, CO ₂), nitrogen oxides (NO _x), and hydrogen chloride (HCl) gas.[9]	Expected decomposition products for a chlorinated organic nitrogen compound.
Toxicological Profile	No specific data is available. Assumed to be highly toxic via oral and dermal routes and corrosive to skin and eyes based on structural alerts and analog data.[1] No data on carcinogenicity, mutagenicity, or reproductive toxicity is available; therefore, it should be handled as if these effects are possible.	Prudent assumption for a new chemical entity with known toxicophores.

Conclusion: A Framework for Prudent Research

While 6-tert-butyl-2-amidinopyridine hydrochloride holds potential as a valuable scaffold in drug discovery, its structural features strongly suggest a significant toxicological profile.[13][14] This guide provides a synthesized safety framework rooted in the established principles of chemical hygiene and data from analogous compounds. Researchers and institutions must adopt these stringent handling, storage, and emergency protocols to ensure the safety of personnel and the environment. All work with this compound should be preceded by a thorough, task-specific risk assessment.

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